

# Synthesis of Boc-NH-PEG2-OH: A Technical Guide

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## Compound of Interest

Compound Name: Hydroxy-PEG1-(CH<sub>2</sub>)<sub>2</sub>-Boc

Cat. No.: B1673963

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This in-depth technical guide provides a comprehensive overview of the synthesis of tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate, a molecule commonly referred to as Boc-NH-PEG2-OH. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, structured data presentation, and a visual representation of the synthetic workflow.

Note on Nomenclature: The requested compound, "**Hydroxy-PEG1-(CH<sub>2</sub>)<sub>2</sub>-Boc**," is structurally ambiguous. Based on common chemical naming conventions and available literature, this guide focuses on the synthesis of tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate (CAS 139115-91-6), a well-characterized and commercially available compound that closely matches the described structure. This molecule is a valuable bifunctional linker in drug discovery, particularly in the development of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs), due to its hydrophilic PEG spacer and the versatile Boc-protected amine and terminal hydroxyl functional groups.<sup>[1][2][3]</sup>

## Physicochemical Data of Reactants and Product

A thorough understanding of the properties of all chemical entities is crucial for a successful synthesis. The following tables summarize the key physicochemical data for the starting material, reagent, and the final product.

Table 1: Physicochemical Properties of Reactants

Property	2-(2-aminoethoxy)ethanol	Di-tert-butyl dicarbonate (Boc Anhydride)
CAS Number	929-06-6	24424-99-5
Molecular Formula	C4H11NO2	C10H18O5
Molecular Weight	105.14 g/mol	218.25 g/mol
Appearance	Colorless to pale yellow liquid	Colorless to white solid or liquid
Density	1.057 g/mL at 25 °C	0.95 g/mL at 25 °C
Boiling Point	223-224 °C	56-57 °C at 0.5 mmHg

Table 2: Physicochemical Properties of tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate (Product)

Property	Value
CAS Number	139115-91-6[1][3][4]
Molecular Formula	C9H19NO4[4]
Molecular Weight	205.25 g/mol [4][5]
Appearance	Colorless oil
Purity	≥97%
Density	1.061 g/mL at 25 °C
Refractive Index	n20/D 1.454
Storage	Store at -5°C, keep in dry and avoid sunlight[1]

## Synthesis Protocol

The synthesis of tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate is achieved through the Boc-protection of the primary amine of 2-(2-aminoethoxy)ethanol using di-tert-butyl dicarbonate.[3]

## Materials:

- 2-(2-aminoethoxy)ethanol
- Di-tert-butyl dicarbonate
- Dichloromethane (DCM)
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

## Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-(2-aminoethoxy)ethanol (1.0 equivalent) in dichloromethane (DCM).
- **Addition of Boc Anhydride:** To the stirred solution at room temperature, slowly add di-tert-butyl dicarbonate (1.0 equivalent).
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete when the starting amine is no longer visible by TLC.
- **Workup:** Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- **Purification:** Purify the crude product by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexane (e.g., 50-70% ethyl acetate/hexane) to afford the pure tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate as a colorless oil.[3]

## Characterization Data:

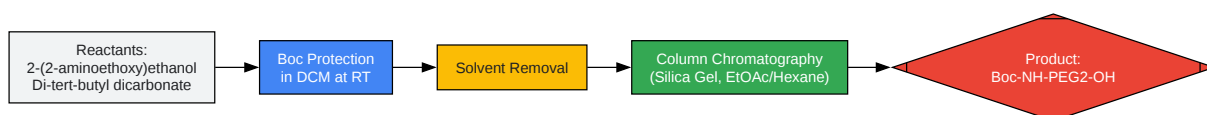
The identity and purity of the synthesized product can be confirmed using various analytical techniques.

Table 3: Analytical Characterization of tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate

Analysis	Data
$^1\text{H}$ NMR (400 MHz, $\text{CDCl}_3$ )	$\delta$ 5.28 (br s, 1H), 3.74 (br t, $J = 4.1$ Hz, 2H), 3.59-3.54 (m, 4H), 3.32-3.28 (m, 2H), 3.08 (br s, 1H), 1.44 (s, 9H)[3]
$^{13}\text{C}$ NMR (100 MHz, $\text{CDCl}_3$ )	$\delta$ 156.1, 79.2, 72.2, 70.2, 61.5, 40.3, 28.3[3]
IR ( $\text{CH}_2\text{Cl}_2$ )	3228 (br), 3035, 2927, 2855, 1523 $\text{cm}^{-1}$ [3]
LRMS (ESI)	$m/z$ 228.0 ( $\text{M}+\text{Na}$ ) $^+$ [3]
HRMS (ESI)	Calculated for $\text{C}_9\text{H}_{20}\text{NO}_4$ [ $\text{M}+\text{H}$ ] $^+$ : 206.1392, Found: 206.1390[3]

## Synthetic Workflow

The following diagram illustrates the logical flow of the synthesis and purification process for tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate.



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Caption: Synthesis and purification workflow for Boc-NH-PEG2-OH.

This comprehensive guide provides the necessary information for the successful synthesis and characterization of tert-butyl (2-(2-hydroxyethoxy)ethyl)carbamate. Researchers should always adhere to standard laboratory safety practices when performing these procedures.

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- To cite this document: BenchChem. [Synthesis of Boc-NH-PEG2-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673963#synthesis-of-hydroxy-peg1-ch2-2-boc]

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